

Application Notes and Protocols for MS4078, an ALK-Targeting PROTAC

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Compound of Interest

Compound Name: MS4078

Cat. No.: B15541213

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Introduction

MS4078 is a potent and specific Proteolysis Targeting Chimera (PROTAC) designed for the targeted degradation of Anaplastic Lymphoma Kinase (ALK).^{[1][2]} ALK is a receptor tyrosine kinase that, when constitutively activated through mutations or chromosomal rearrangements, acts as an oncogenic driver in various cancers, including non-small cell lung cancer (NSCLC) and anaplastic large cell lymphoma (ALCL).^{[3][4]} Unlike traditional small-molecule inhibitors that block the enzymatic activity of a target protein, PROTACs like **MS4078** function by inducing the selective degradation of the target protein.^[3] This is achieved by hijacking the cell's natural protein disposal machinery, the ubiquitin-proteasome system.

MS4078 is a heterobifunctional molecule composed of a ligand that binds to ALK and another ligand that recruits the E3 ubiquitin ligase Cereblon (CRBN). This dual binding brings ALK into close proximity with the E3 ligase, leading to the ubiquitination of ALK and its subsequent degradation by the proteasome. The degradation of ALK protein effectively shuts down its downstream signaling pathways, such as the JAK/STAT pathway, thereby inhibiting cancer cell

proliferation and survival. These application notes provide detailed information on the solubility of **MS4078** and protocols for its use in key experimental assays.

Physicochemical and Solubility Data

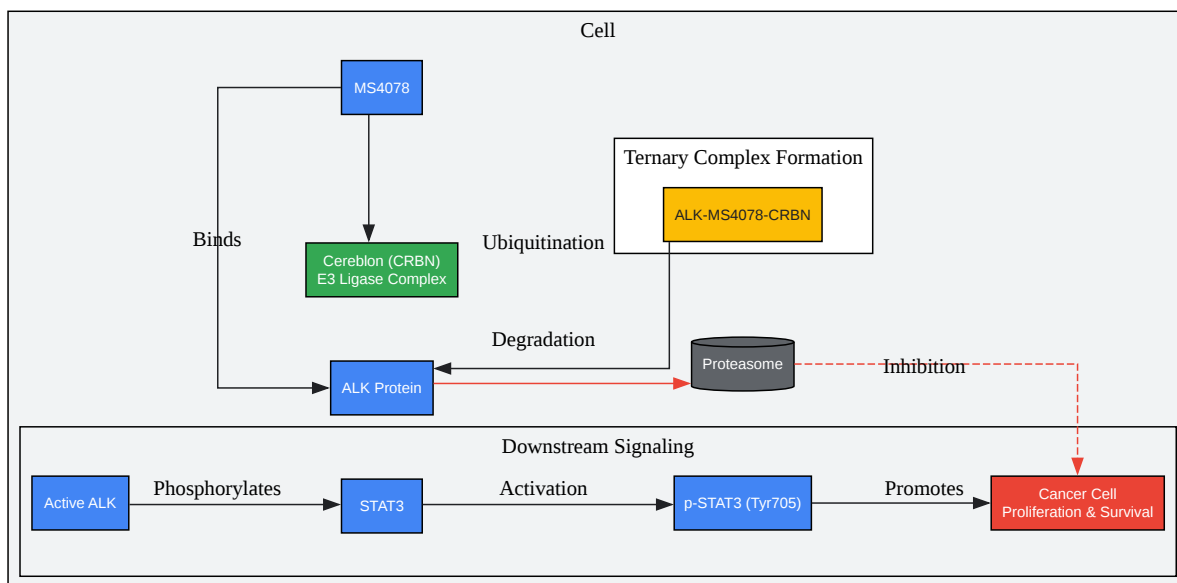
Proper dissolution of **MS4078** is critical for accurate and reproducible experimental results. The following table summarizes the key physicochemical properties and solubility of **MS4078**.

Property	Value	Citation(s)
Molecular Formula	C45H52ClN9O8S	
Molecular Weight	914.47 g/mol	
CAS Number	2229036-62-6	
Appearance	Solid powder	
Solubility in DMSO	≥ 50 mg/mL (≥ 54.68 mM)	
Up to 100 mg/mL (109.35 mM)		
Aqueous Solubility	Insoluble	
Ethanol Solubility	Limited solubility	

Note: For optimal results, use fresh, high-quality DMSO, as moisture can reduce the solubility of the compound. Sonication may be required to fully dissolve **MS4078** in DMSO.

Signaling Pathway of MS4078-Mediated ALK Degradation

The mechanism of action of **MS4078** involves the formation of a ternary complex between the ALK protein, **MS4078**, and the Cereblon E3 ubiquitin ligase. This proximity facilitates the transfer of ubiquitin molecules to ALK, marking it for degradation by the proteasome. The degradation of ALK leads to the inhibition of downstream signaling pathways, including the STAT3 pathway.



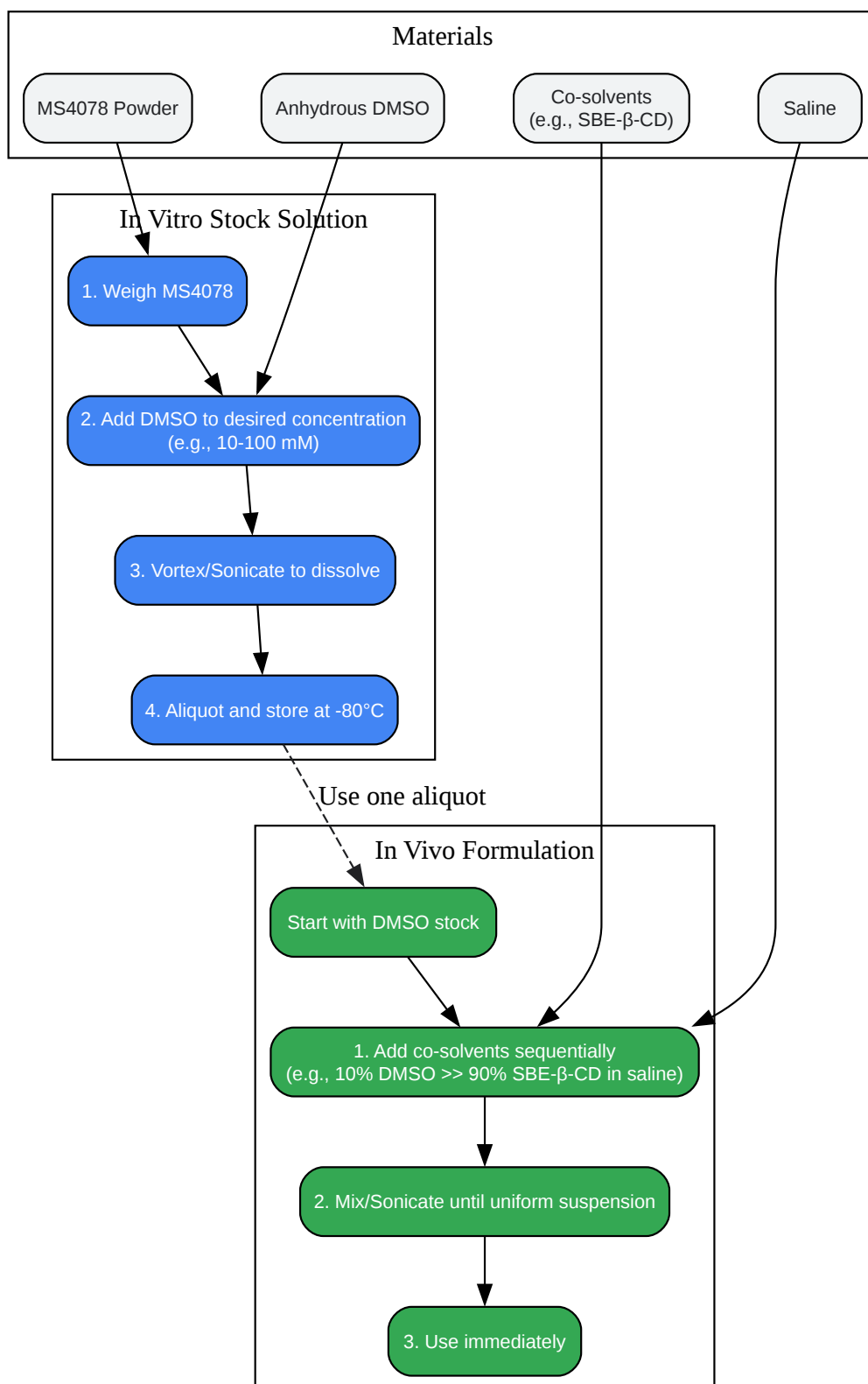
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MS4078-mediated ALK protein degradation pathway.

Experimental Protocols

Preparation of MS4078 Stock Solutions

This workflow outlines the preparation of stock solutions for both in vitro and in vivo experiments.



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Workflow for **MS4078** stock solution preparation.

Protocol 1: Preparation of In Vitro Stock Solution (e.g., 10 mM in DMSO)

- Materials:
 - **MS4078** powder (MW: 914.47 g/mol)
 - Anhydrous dimethyl sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 1. Weigh out a precise amount of **MS4078** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 9.14 mg of **MS4078**.
 2. Add the appropriate volume of DMSO to the **MS4078** powder. For a 10 mM stock, add 1 mL of DMSO to 9.14 mg of **MS4078**.
 3. Vortex the solution vigorously. If necessary, use a sonicator to ensure the compound is completely dissolved.
 4. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 5. Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for shorter-term storage (up to 1 month).

Protocol 2: Preparation of In Vivo Formulation (Suspension)

This protocol is an example for preparing a formulation suitable for intraperitoneal or oral administration in animal models.

- Materials:
 - **MS4078** stock solution in DMSO (e.g., 20.8 mg/mL)
 - 20% (w/v) SBE- β -CD (Sulfobutylether- β -cyclodextrin) in saline

- Sterile tubes
- Procedure:
 1. Prepare the 20% SBE- β -CD in saline solution.
 2. To prepare a 1 mL working solution with a final concentration of 2.08 mg/mL, add 100 μ L of the 20.8 mg/mL **MS4078** DMSO stock solution to 900 μ L of the 20% SBE- β -CD in saline.
 3. Mix the solution thoroughly by vortexing or sonication to form a uniform suspension.
 4. This formulation should be prepared fresh on the day of use.

Key Experimental Assays

Protocol 3: Western Blot Analysis of ALK Protein Degradation

This protocol allows for the quantification of ALK protein levels following treatment with **MS4078**.

- Cell Culture and Treatment:
 1. Plate cells (e.g., SU-DHL-1 or NCI-H2228) at an appropriate density and allow them to adhere or stabilize overnight.
 2. Treat the cells with various concentrations of **MS4078** (e.g., 1 nM to 1 μ M) for a specified time course (e.g., 2, 4, 8, 16, 24 hours). Include a vehicle control (DMSO).
- Sample Preparation:
 1. After treatment, wash the cells with ice-cold PBS.
 2. Lyse the cells in RIPA buffer or a similar lysis buffer supplemented with protease and phosphatase inhibitors.
 3. Incubate on ice for 30 minutes, then centrifuge to pellet cell debris.
 4. Determine the protein concentration of the supernatant using a BCA or Bradford assay.

- SDS-PAGE and Western Blotting:
 1. Normalize protein concentrations and prepare samples with Laemmli buffer.
 2. Load equal amounts of protein (e.g., 20-30 µg) onto an SDS-PAGE gel and perform electrophoresis.
 3. Transfer the separated proteins to a PVDF or nitrocellulose membrane.
 4. Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
 5. Incubate the membrane with a primary antibody specific for ALK overnight at 4°C. Also, probe for a loading control (e.g., β-actin or GAPDH).
 6. Wash the membrane and incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 7. Develop the blot using an enhanced chemiluminescence (ECL) substrate and visualize the bands using an imaging system.
- Data Analysis:
 1. Quantify the band intensities using image analysis software (e.g., ImageJ).
 2. Normalize the ALK band intensity to the corresponding loading control band intensity.
 3. Calculate the percentage of ALK degradation relative to the vehicle-treated control.

Protocol 4: Analysis of Downstream Signaling (Phospho-STAT3)

This protocol assesses the effect of **MS4078**-induced ALK degradation on the phosphorylation of its downstream effector, STAT3.

- Procedure:
 1. Follow the cell culture, treatment, and sample preparation steps as described in Protocol 3.

2. During the Western blotting process, in addition to the total ALK and loading control antibodies, use a primary antibody specific for phosphorylated STAT3 (Tyr705). It is also recommended to probe for total STAT3 to assess changes in phosphorylation status relative to the total protein level.
3. Analyze the data by normalizing the phospho-STAT3 band intensity to the total STAT3 or loading control band intensity.

Protocol 5: Cell Viability Assay (e.g., CellTiter-Glo®)

This assay determines the effect of **MS4078** on cancer cell proliferation and viability.

- Cell Plating:
 1. Seed cells in a 96-well opaque-walled plate at a density appropriate for the cell line and the duration of the assay.
 2. Allow the cells to attach and resume growth for 24 hours.
- Compound Treatment:
 1. Prepare a serial dilution of **MS4078** in culture medium.
 2. Treat the cells with the desired concentrations of **MS4078**. Include a vehicle control (DMSO) and a positive control for cell death if available.
 3. Incubate the plate for a specified period (e.g., 72 hours).
- Assay Procedure (CellTiter-Glo®):
 1. Equilibrate the plate and the CellTiter-Glo® reagent to room temperature.
 2. Add a volume of CellTiter-Glo® reagent equal to the volume of the culture medium in each well.
 3. Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
 4. Incubate at room temperature for 10 minutes to stabilize the luminescent signal.

5. Measure the luminescence using a plate reader.
- Data Analysis:
 1. Subtract the background luminescence (from wells with medium only).
 2. Normalize the data to the vehicle-treated control wells (representing 100% viability).
 3. Plot the cell viability against the log of the **MS4078** concentration and determine the IC50 value using a non-linear regression analysis.

Conclusion

MS4078 is a valuable research tool for studying the biological consequences of ALK degradation. Its potent and specific activity makes it a promising candidate for further investigation in ALK-driven malignancies. The protocols provided here offer a framework for researchers to explore the cellular effects of **MS4078** and to further elucidate the potential of targeted protein degradation as a therapeutic strategy. Adherence to proper solubility and experimental procedures is crucial for obtaining reliable and reproducible data.

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